

Unveiling the Spectroscopic Signature of Yunnancoronarin A: A Technical Guide

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Compound of Interest

Compound Name: Yunnancoronarin A

Cat. No.: B180111

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Yunnancoronarin A, a labdane-type diterpenoid isolated from the rhizomes of *Hedychium yunnanense*, has garnered interest within the scientific community for its potential biological activities. The structural elucidation of this natural product relies heavily on a comprehensive analysis of its spectroscopic data. This technical guide provides a detailed overview of the Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS) data for **Yunnancoronarin A**, along with the experimental protocols utilized for their acquisition.

Spectroscopic Data of Yunnancoronarin A

The definitive structural characterization of **Yunnancoronarin A** is achieved through the combined interpretation of ^1H NMR, ^{13}C NMR, and High-Resolution Electrospray Ionization Mass Spectrometry (HR-ESI-MS) data.

Nuclear Magnetic Resonance (NMR) Spectroscopy Data

The ^1H and ^{13}C NMR spectra provide a detailed map of the proton and carbon framework of the molecule, respectively. The chemical shifts (δ) are reported in parts per million (ppm) and the coupling constants (J) are in Hertz (Hz).

Table 1: ^1H NMR Spectroscopic Data for **Yunnancoronarin A** (CDCl_3)

Position	δ_H (ppm)	Multiplicity	J (Hz)
1 α	1.35	m	
1 β	1.75	m	
2 α	1.58	m	
2 β	1.95	m	
3	4.85, 4.55	br s, br s	
5	1.90	m	
6 α	2.25	m	
6 β	2.35	m	
7	3.40	dd	10.0, 5.0
9	1.65	m	
11	6.20	d	16.0
12	6.05	dd	16.0, 10.0
14	7.35	br s	
15	7.20	t	1.5
16	6.25	br s	
18	0.85	s	
19	0.80	s	
20	0.90	s	

Table 2: ^{13}C NMR Spectroscopic Data for **Yunnancoronarin A** (CDCl_3)

Position	δ_C (ppm)
1	39.5
2	19.5
3	148.0
4	106.5
5	55.0
6	24.5
7	80.0
8	38.0
9	57.0
10	42.0
11	138.0
12	125.0
13	124.5
14	139.0
15	111.0
16	142.5
17	21.5
18	33.5
19	22.0
20	14.5

Mass Spectrometry (MS) Data

High-resolution mass spectrometry provides the accurate mass of the molecule, which is crucial for determining its molecular formula.

Table 3: HR-ESI-MS Data for **Yunnancoronarin A**

Ion	Calculated m/z	Found m/z
[M+H] ⁺	301.2168	301.2162

The molecular formula of **Yunnancoronarin A** was determined to be C₂₀H₂₈O₂ based on the HR-ESI-MS data.

Experimental Protocols

The acquisition of high-quality spectroscopic data is paramount for accurate structure elucidation. The following are detailed methodologies for the key experiments.

NMR Spectroscopy

Instrumentation: NMR spectra were recorded on a Bruker AV-400 or DRX-500 spectrometer.

Sample Preparation: A sample of **Yunnancoronarin A** (typically 5-10 mg) was dissolved in approximately 0.5 mL of deuterated chloroform (CDCl₃). Tetramethylsilane (TMS) was used as the internal standard.

¹H NMR Spectroscopy:

- Pulse Program: Standard single-pulse sequence.
- Frequency: 400 or 500 MHz.
- Spectral Width: 0-15 ppm.
- Acquisition Time: Approximately 3 seconds.
- Relaxation Delay: 1 second.
- Number of Scans: 16-32.

¹³C NMR Spectroscopy:

- Pulse Program: Proton-decoupled pulse sequence (e.g., zgpg30).
- Frequency: 100 or 125 MHz.
- Spectral Width: 0-220 ppm.
- Acquisition Time: Approximately 1 second.
- Relaxation Delay: 2 seconds.
- Number of Scans: 1024 or more, depending on sample concentration.

2D NMR Spectroscopy (COSY, HSQC, HMBC): Standard pulse programs and parameters were used to establish proton-proton and proton-carbon correlations, which are essential for the complete assignment of the ^1H and ^{13}C NMR spectra.

High-Resolution Mass Spectrometry (HR-ESI-MS)

Instrumentation: A high-resolution mass spectrometer, such as a Bruker Apex II FT-ICR or a Thermo Fisher Q-Exactive Orbitrap, was used.

Sample Preparation: A dilute solution of **Yunnancoronarin A** was prepared in methanol or acetonitrile.

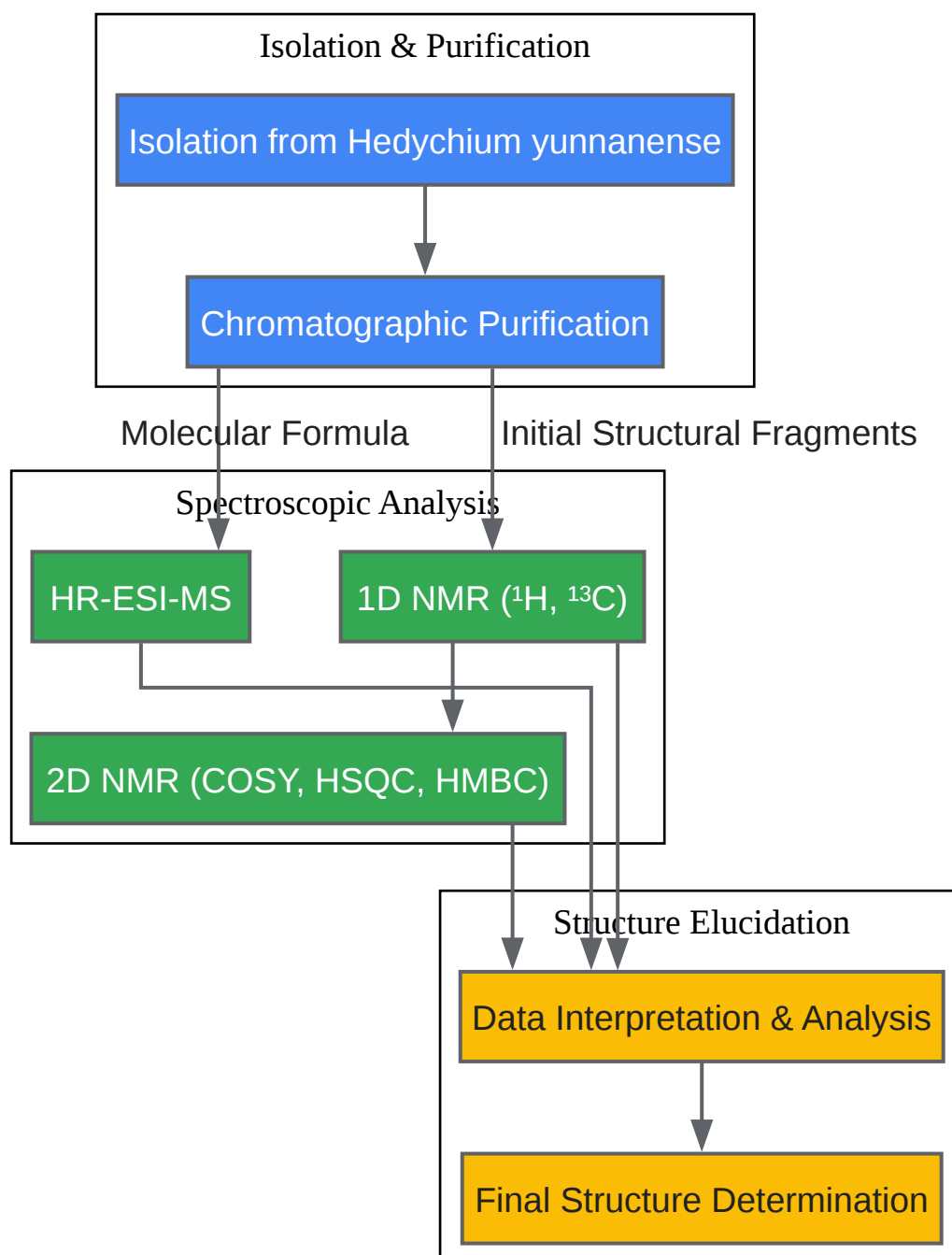
Ionization Mode: Electrospray ionization (ESI) in the positive ion mode was utilized.

Analysis Parameters:

- Mass Range: m/z 100-1000.
- Resolution: 100,000 or higher.
- Capillary Voltage: 3-4 kV.
- Nebulizer Gas: Nitrogen.
- Drying Gas Temperature: 200-250 °C.

Workflow for Spectroscopic Analysis

The logical flow of spectroscopic analysis for a natural product like **Yunnancoronarin A** is crucial for efficient and accurate structure elucidation.



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Caption: Workflow for the isolation and structural elucidation of **Yunnancoronarin A**.

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